

Molecular structure and formula of Hexadecanenitrile

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Compound of Interest		
Compound Name:	Hexadecanenitrile	
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An In-depth Technical Guide to Hexadecanenitrile

This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **Hexadecanenitrile**, tailored for researchers, scientists, and professionals in drug development.

Introduction

Hexadecanenitrile, also known as Palmitonitrile, is a long-chain aliphatic nitrile. Its chemical structure, consisting of a 16-carbon chain with a terminal nitrile group, makes it a valuable intermediate in organic synthesis. It serves as a precursor for the production of various chemicals, including surfactants, lubricants, and agrochemicals.[1] The nitrile group's reactivity allows for its conversion into other functional groups, such as amines and carboxylic acids.

Molecular Structure and Properties

The molecular formula for **Hexadecanenitrile** is C₁₆H₃₁N.[2][3][4] Its structure features a long, nonpolar hydrocarbon tail and a polar nitrile head.

Table 1: Physicochemical Properties of **Hexadecanenitrile**



Property	Value	Reference
Molecular Weight	237.42 g/mol	[1][5]
Appearance	Liquid	[5][6]
Melting Point	31 °C	[5]
Boiling Point	333 °C	[4][5]
Density	0.8303 g/cm ³	[4][5]

Table 2: Identifiers for Hexadecanenitrile

Identifier	Value	Reference
IUPAC Name	Hexadecanenitrile	
Synonyms	Palmitonitrile, 1- Cyanopentadecane, Palmitic acid nitrile	[2][3][7]
CAS Number	629-79-8	[1][2][3]
InChI Key	WGXGAUQEMYSVJM- UHFFFAOYSA-N	[1][2][3]

Synthesis of Hexadecanenitrile

A key method for the synthesis of **Hexadecanenitrile** involves the free-radical initiated addition of acetonitrile to 1-tetradecene.

This protocol is based on the process described in US Patent 3,739,007.[8]

Materials:

- Acetonitrile (2.86 moles, 150 ml)
- 1-Tetradecene (0.0095 mole, 1.971 g)



- Di-tertiary butyl peroxide (0.005 mole, 1.0 ml)
- 300 ml capacity autoclave

Procedure:

- The autoclave is charged with acetonitrile, 1-tetradecene, and di-tertiary butyl peroxide.
- The autoclave is sealed, and the system is deoxygenated.
- The reaction is carried out at a controlled temperature and pressure to initiate the freeradical addition.
- Upon completion, the reaction mixture is cooled and depressurized.
- The resulting product, **Hexadecanenitrile**, is then purified from the reaction mixture.

Synthesis of Hexadecanenitrile.

Chemical Reactions

Hexadecanenitrile can undergo hydrolysis to form hexadecanoic acid and ammonia in the presence of an acid or a base.[1]

Hydrolysis of Hexadecanenitrile.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Hexadecanenitrile**.

- Infrared (IR) Spectroscopy: A sample of **Hexadecanenitrile** is placed in a capillary cell as a melt.[5] IR radiation is passed through the sample, and the absorbance is measured as a function of wavenumber to identify functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A sample is dissolved in a suitable deuterated solvent, and the ¹H and ¹³C NMR spectra are recorded.[5] The chemical shifts, splitting patterns, and integration values provide detailed information about the molecular structure.



 Mass Spectrometry (MS): The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured.[2][5] This technique provides information about the molecular weight and fragmentation pattern of the molecule.

Public databases such as the NIST WebBook and PubChem provide access to the mass spectrum and other spectral data for **Hexadecanenitrile**.[2][5]

Applications

Hexadecanenitrile is primarily used as an intermediate in the chemical industry.[5] Its applications stem from its long hydrocarbon chain and the reactivity of the nitrile group. It is a key component in the synthesis of:

- Surfactants
- Lubricants
- Agrochemicals[1]

Safety and Handling

Hexadecanenitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[5]

Table 3: GHS Hazard Information for Hexadecanenitrile

Hazard Statement	Code	Description
H302	Warning	Harmful if swallowed
H312	Warning	Harmful in contact with skin
H332	Warning	Harmful if inhaled

Precautionary Measures:

- Handle in a well-ventilated area.
- Wear suitable protective clothing, gloves, and eye/face protection.



- Avoid formation of dust and aerosols.[9]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[9]
- If ingested, do not induce vomiting and seek immediate medical attention.[9]

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